

N-Methylhexanamide chemical properties and structure

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Compound of Interest

Compound Name: *N-Methylhexanamide*

CAS No.: 3418-05-1

Cat. No.: B1216667

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N-Methylhexanamide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

N-Methylhexanamide is a secondary amide with a six-carbon aliphatic chain. This document provides a detailed overview of its chemical and physical properties, structural information, and common experimental protocols for its synthesis and characterization. The information is intended to serve as a comprehensive resource for researchers and professionals in the fields of chemistry and drug development.

Chemical Structure and Identification

N-Methylhexanamide is structurally characterized by a hexanoyl group attached to a methylamino group.

- IUPAC Name: **N-methylhexanamide**[\[1\]](#)
- Molecular Formula: $C_7H_{15}NO$ [\[1\]](#)
- Canonical SMILES: CCCCCC(=O)NC[\[1\]](#)
- CAS Number: 3418-05-1[\[1\]](#)

Physicochemical Properties

A summary of the key physicochemical properties of **N-Methylhexanamide** is presented in the table below. These properties are crucial for understanding its behavior in various experimental and physiological environments.

Property	Value	Source
Molecular Weight	129.20 g/mol	[1]
Boiling Point	225.7 °C at 760 mmHg	LookChem
Density	0.861 g/cm ³	LookChem
Flash Point	122.3 °C	LookChem
Melting Point	Data not available	
Solubility	Data not available	
LogP	1.5	[1]

Note: Experimental data for melting point and quantitative solubility are not readily available in the public domain and would require experimental determination.

Experimental Protocols

Synthesis of N-Methylhexanamide

N-Methylhexanamide is typically synthesized via the acylation of methylamine with hexanoyl chloride. This is a standard method for forming amide bonds.

Reaction:

Hexanoyl chloride + Methylamine → **N-Methylhexanamide** + HCl

Materials:

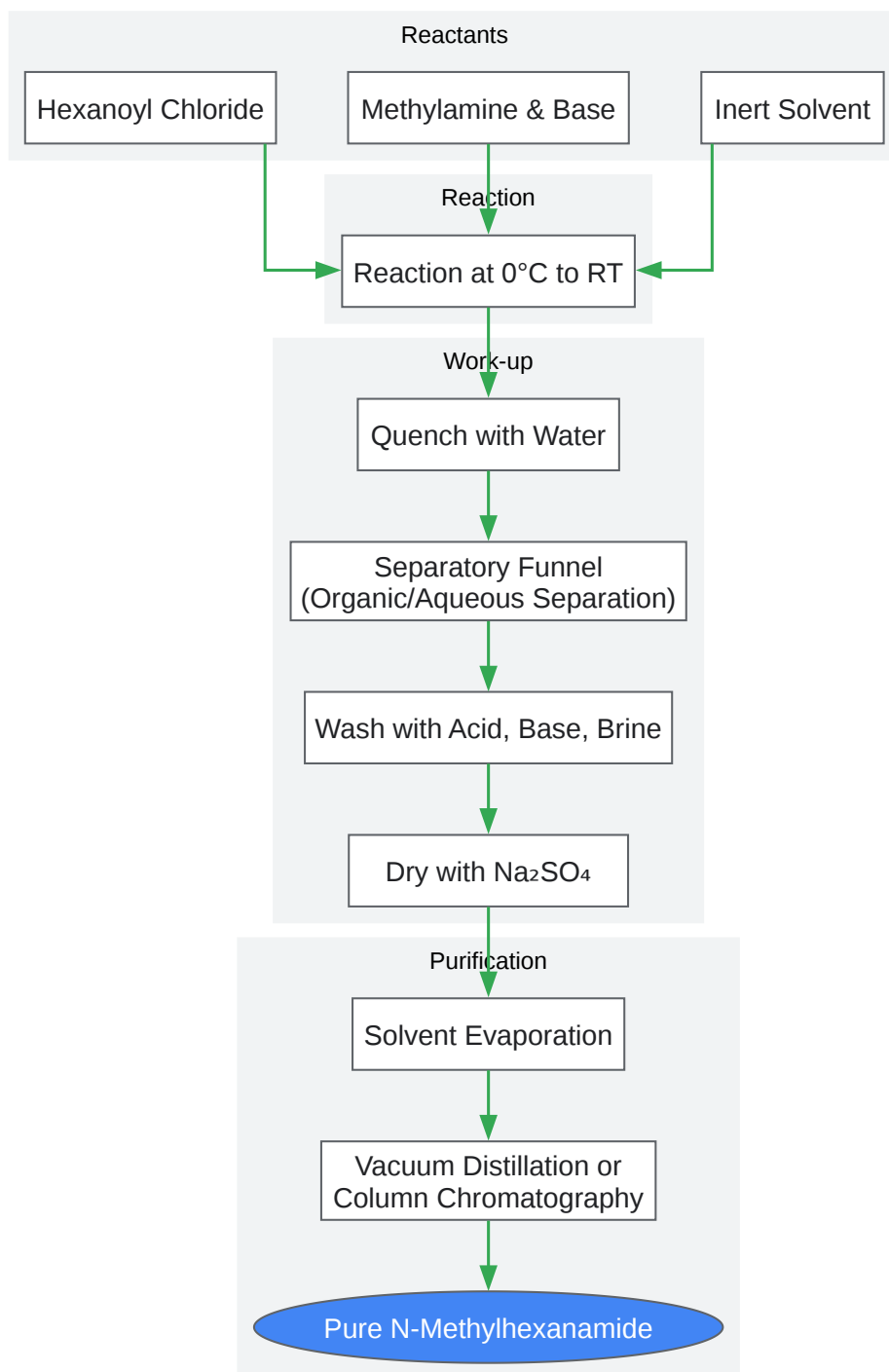
- Hexanoyl chloride
- Methylamine (e.g., 40% solution in water or as a gas)
- An inert solvent (e.g., dichloromethane, diethyl ether)
- A base to neutralize the HCl byproduct (e.g., triethylamine, pyridine, or excess methylamine)

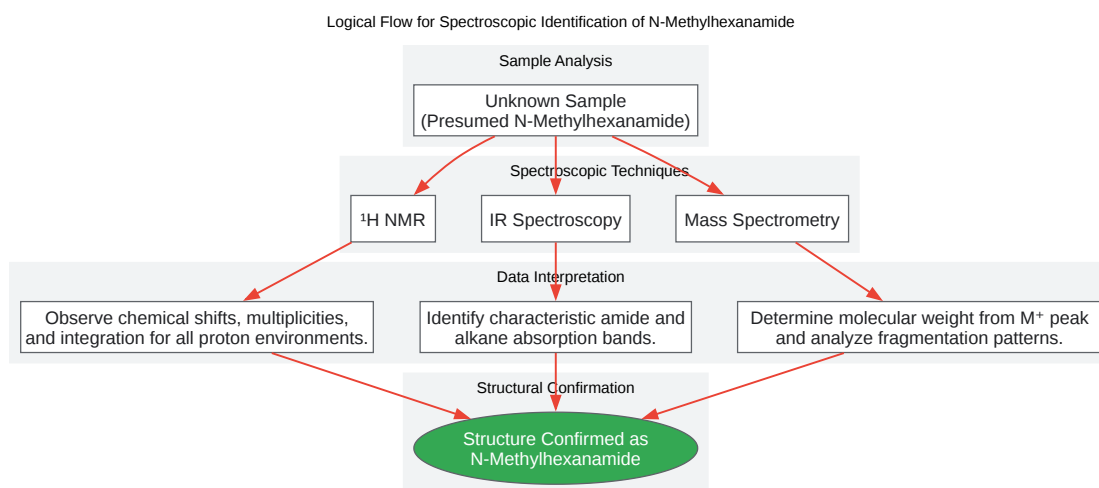
Procedure:

- Dissolve hexanoyl chloride in an anhydrous, inert solvent in a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., nitrogen or argon).
- Cool the solution in an ice bath (0 °C).
- Slowly add a solution of methylamine and the base to the stirred solution of hexanoyl chloride. The reaction is exothermic.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours until the reaction is complete (monitor by TLC or GC).
- Quench the reaction by adding water.
- Separate the organic layer. Wash the organic layer successively with a dilute acid solution (e.g., 1M HCl) to remove excess amine, followed by a dilute base solution (e.g., saturated NaHCO₃) to remove any unreacted acid chloride, and finally with brine.
- Dry the organic layer over an anhydrous drying agent (e.g., Na₂SO₄ or MgSO₄).
- Filter off the drying agent and remove the solvent under reduced pressure to yield the crude **N-Methylhexanamide**.
- Purify the crude product by vacuum distillation or column chromatography.

Diagram of Synthesis Workflow:

Synthesis Workflow for N-Methylhexanamide





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References

- 1. N-Methylhexanamide | C7H15NO | CID 439790 - PubChem [pubchem.ncbi.nlm.nih.gov]

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